

# boiling point and vapor pressure of hexyl isobutyrate

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## Compound of Interest

Compound Name: *Hexyl isobutyrate*

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## An In-depth Technical Guide on the Boiling Point and Vapor Pressure of **Hexyl Isobutyrate**

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the boiling point and vapor pressure of **hexyl isobutyrate** (CAS No. 2349-07-7), a fruity-scented ester utilized in the flavor and fragrance industries.<sup>[1]</sup> The data and experimental protocols outlined herein are essential for predicting the behavior of this molecule in various applications, from chemical synthesis to formulation development.

## Physicochemical Data of Hexyl Isobutyrate

**Hexyl isobutyrate**, with the IUPAC name hexyl 2-methylpropanoate, is a colorless to pale yellow liquid.<sup>[2][3]</sup> Its key physical properties related to volatility are summarized below.

## Quantitative Data Summary

The following table presents the reported values for the boiling point and vapor pressure of **hexyl isobutyrate** from various sources.

| Property       | Value         | Conditions           | Source(s)    |
|----------------|---------------|----------------------|--------------|
| Boiling Point  | 198-199 °C    | at 760 mmHg          | [4][5]       |
| 199 °C         | Not specified | [6][7]               |              |
| 198-200 °C     | Not specified | [1]                  |              |
| 198 °C         | Not specified | [2]                  |              |
| Vapor Pressure | 0.413 mmHg    | at 25 °C (estimated) | [4][6][7][8] |
| 4.39 hPa       | at 20 °C      | [9]                  |              |

## Experimental Protocols for Determination

While specific experimental reports detailing the determination of these values for **hexyl isobutyrate** are not readily available, standard methodologies for organic esters provide a framework for their measurement.

### Boiling Point Determination

The boiling point of an ester can be determined through several established methods. The choice of method often depends on the quantity of the substance available and the required precision.

1. Distillation Method: This is a primary method for both purification and boiling point determination of liquids.[10]
  - Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
  - Procedure:
    - The distilling flask is charged with the **hexyl isobutyrate** sample (at least 5 mL) and a few boiling chips or a magnetic stir bar to ensure smooth boiling.[10]
    - The apparatus is heated, and as the liquid boils, the vapor rises and comes into contact with the thermometer bulb.

- The vapor then passes into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask.
- The temperature is recorded when it stabilizes during the distillation of the bulk of the liquid. This stable temperature is the boiling point of the substance at the prevailing atmospheric pressure.[10]

2. Thiele Tube Method: This method is suitable for determining the boiling point of small quantities of a liquid.[10]

- Apparatus: A Thiele tube filled with a high-boiling point oil (e.g., mineral oil), a thermometer, a small sample vial (Durham tube), and a capillary tube sealed at one end.
- Procedure:
  - A small amount of **hexyl isobutyrate** is placed in the Durham tube.
  - A capillary tube, with its open end downwards, is placed inside the Durham tube.
  - The Durham tube is attached to a thermometer, which is then placed in the Thiele tube.
  - The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube expands and escapes.
  - When the boiling point of the sample is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[10]
  - Heating is then discontinued. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Vapor Pressure Determination

The vapor pressure of an ester can be determined using various techniques, each suitable for different pressure ranges and substance characteristics.

1. Ebullioscopic Method: This is a direct method that involves measuring the boiling temperature of the substance at different applied pressures.[11][12]

- Apparatus: An ebulliometer, which consists of a boiling flask, a condenser, a temperature sensor, and a pressure control system.
- Procedure:
  - The **hexyl isobutyrate** sample is placed in the boiling flask.
  - The system pressure is set to a specific value using a vacuum pump and a pressure controller.
  - The sample is heated to its boiling point under the set pressure.
  - The temperature and pressure are recorded once the system reaches equilibrium (i.e., a stable boiling point is observed).
  - This process is repeated at various pressures to obtain a set of vapor pressure-temperature data points.

2. Thermogravimetric Analysis (TGA): TGA is an indirect method that can be used to estimate vapor pressure by measuring the rate of mass loss of a sample as a function of temperature under controlled conditions.[11]

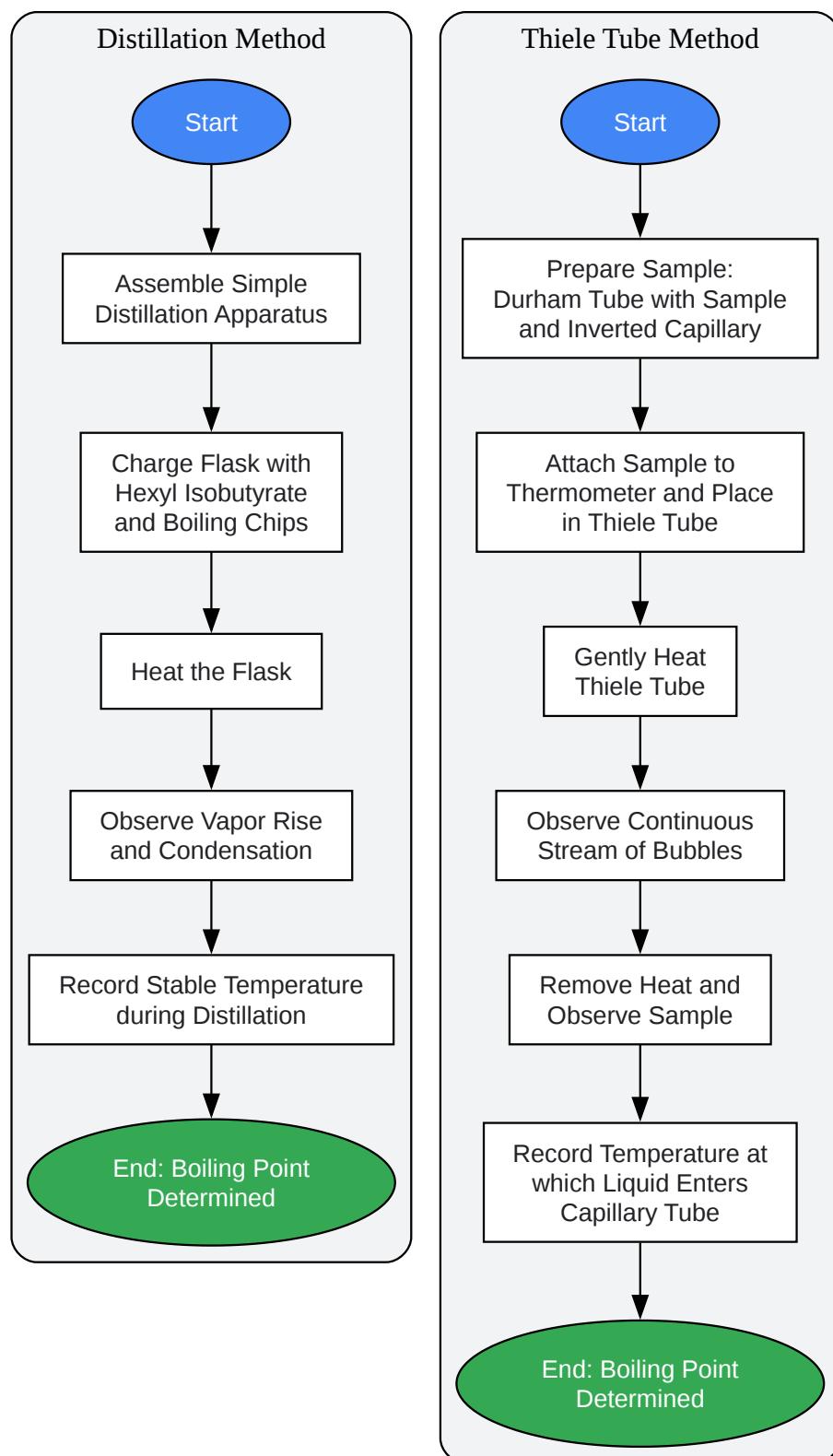
- Apparatus: A thermogravimetric analyzer.
- Procedure:
  - A small, known mass of the **hexyl isobutyrate** sample is placed in the TGA pan.
  - The sample is heated at a constant rate under a controlled atmosphere (e.g., an inert gas flow).
  - The mass of the sample is continuously monitored as the temperature increases.
  - The rate of mass loss due to evaporation is used to calculate the vapor pressure using appropriate equations that relate evaporation rate to vapor pressure.[13]

3. Static Method: This method directly measures the vapor pressure of a substance in a closed system at thermodynamic equilibrium.[13]

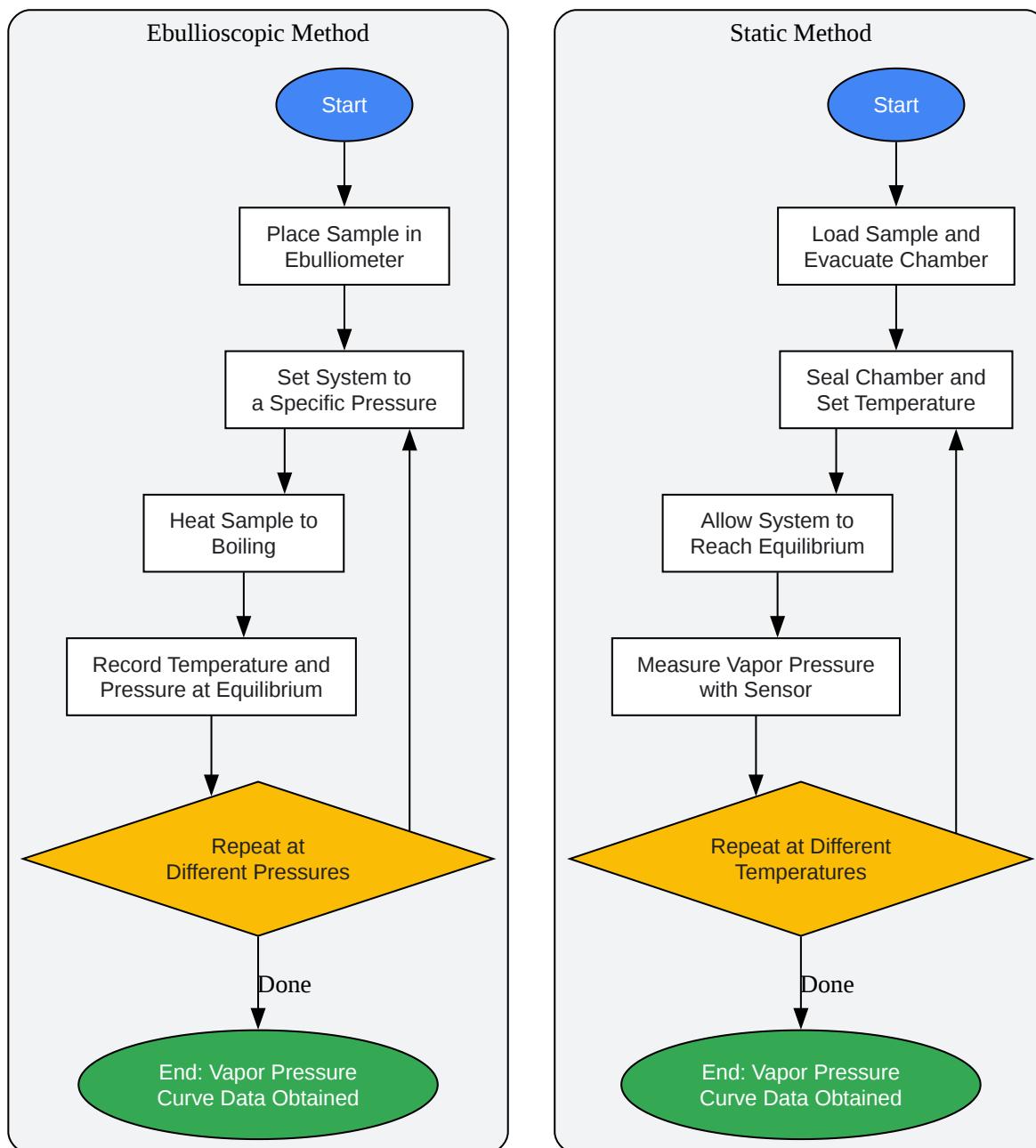
- Apparatus: A temperature-controlled sample chamber connected to a pressure sensor.
- Procedure:
  - The **hexyl isobutyrate** sample is placed in the chamber, and the system is evacuated to remove air.
  - The chamber is sealed, and the temperature is set and allowed to stabilize.
  - The pressure exerted by the vapor in equilibrium with the liquid is measured directly by the pressure sensor.[\[13\]](#)
  - Measurements are taken at different temperatures to establish the vapor pressure curve.

## Visualizations of Experimental Workflows

The following diagrams illustrate the logical flow of the primary experimental protocols for determining the boiling point and vapor pressure of **hexyl isobutyrate**.

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### Boiling Point Determination Workflows

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## Vapor Pressure Determination Workflows

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